

Personal protective equipment for handling Diphenylsulfane-d1

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Compound of Interest

Compound Name: *Diphenylsulfane-d1*

Cat. No.: *B574100*

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Essential Safety and Handling Guide for Diphenylsulfane-d1

This document provides crucial safety and logistical information for the handling and disposal of **Diphenylsulfane-d1**. The following procedures are based on the safety data for Diphenyl sulfone, the non-deuterated analogue, and should be considered best practices in the absence of specific data for the deuterated compound.

Personal Protective Equipment (PPE)

Proper personal protective equipment is essential when handling **Diphenylsulfane-d1** to minimize exposure and ensure personal safety.

Protection Type	Recommended Equipment	Specifications & Remarks
Eye Protection	Safety goggles	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [1] [2]
Hand Protection	Nitrile rubber gloves	Remove and dispose of gloves with care to avoid skin contamination. [3]
Skin and Body Protection	Long-sleeved clothing	Wear appropriate protective clothing to prevent skin exposure. [2] [3]
Respiratory Protection	NIOSH/MSHA approved respirator	Recommended when adequate ventilation is not possible or when handling large quantities that may generate dust. [2] [4]

Chemical and Physical Properties

A summary of the key physical and chemical properties of Diphenyl sulfone is provided below. This data is critical for safe handling and storage.

Property	Value
Appearance	White crystalline powder/solid[3]
Odor	Odorless[3]
Melting Point	123-129 °C[5]
Boiling Point	379 °C[3][5]
Flash Point	>110 °C (>230 °F)[4]
Water Solubility	Insoluble[5]
Acute Toxicity (Oral LD50, Rat)	>300 - 500 mg/kg[6]
Acute Toxicity (Oral LD50, Mouse)	375 mg/kg[6]

Operational and Disposal Plans

Handling and Storage:

- Handle in a well-ventilated area.[4]
- Wash hands and any exposed skin thoroughly after handling.[1][3]
- Do not eat, drink, or smoke when using this product.[1][3]
- Avoid the formation of dust.[1][6]
- Store in a cool, dry, and well-ventilated place in a tightly closed container.[4][6]
- Keep away from oxidizing agents.[1]

Disposal:

- Dispose of contents and container to an approved waste disposal plant.[1][3]
- This material is considered toxic to aquatic life with long-lasting effects, so avoid release to the environment.[1][3]

- Waste generators must consult local, regional, and national hazardous waste regulations for complete and accurate classification.[\[1\]](#)

Emergency Procedures

First Aid:

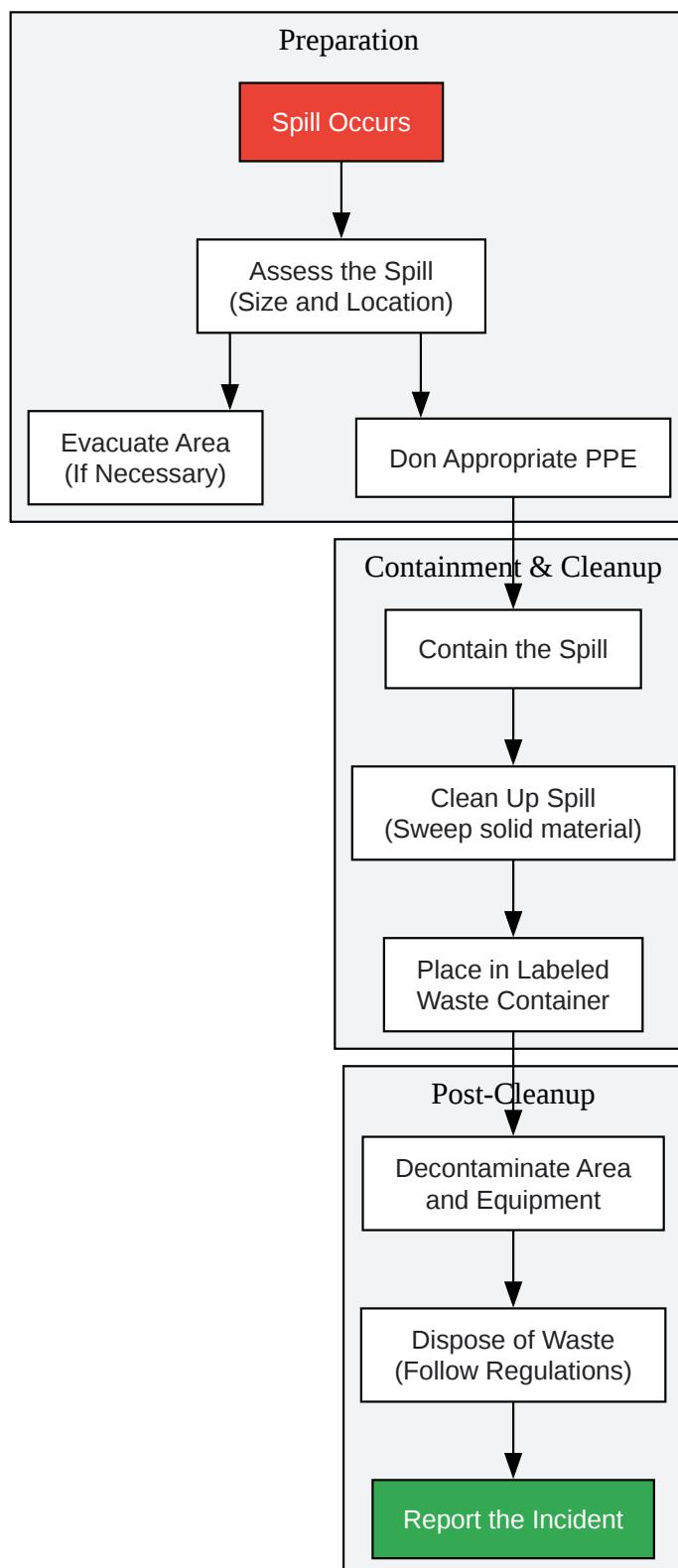
- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention.[\[1\]](#)[\[3\]](#)
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.[\[1\]](#)[\[3\]](#)
- Inhalation: Move to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[\[1\]](#)[\[3\]](#)
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Call a poison center or doctor if you feel unwell.[\[1\]](#)[\[3\]](#)

Spill Response:

- Wear appropriate personal protective equipment as outlined above.[\[4\]](#)
- For small spills, sweep up the material and place it into a suitable, closed container for disposal.[\[1\]](#)[\[2\]](#)
- Avoid generating dusty conditions.[\[2\]](#)
- Ensure adequate ventilation.[\[6\]](#)
- Prevent the product from entering drains or surface water.[\[1\]](#)[\[6\]](#)

Experimental Workflow: Spill Response Protocol

The following diagram outlines the step-by-step procedure for responding to a **Diphenylsulfane-d1** spill in a laboratory setting.

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